2,2-Diphenylethyl Acetate Proper Disposal Procedures[1][2][3][4]

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Compound of Interest

Compound Name:	*2,2-Diphenylethyl acetate*
CAS No.:	*24295-35-0*
Cat. No.:	*B3369661*

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CAS Number: 24295-35-0 Formula: C

H

O

Synonyms:

-Phenylphenethyl acetate; Acetic acid, 2,2-diphenylethyl ester

Executive Summary & Chemical Profile

Effective disposal of **2,2-Diphenylethyl acetate** requires a distinct protocol from common liquid esters (e.g., 2-phenylethyl acetate) due to its physical state. Unlike its liquid analogs, **2,2-Diphenylethyl acetate** is a solid at room temperature (Melting Point ~58°C).

This guide outlines the segregation, packaging, and disposal workflows necessary to maintain compliance with RCRA (Resource Conservation and Recovery Act) standards and Good Laboratory Practice (GLP).

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Physicochemical Properties Relevant to Disposal

Property	Value	Operational Implication
Physical State	Solid (Crystalline)	Must be segregated into Solid Waste streams; do not pour into liquid solvent carboys unless dissolved.
Melting Point	58.2°C	May melt in unregulated hot storage; keep cool to prevent container deformation or leakage.
Water Solubility	Insoluble (~0.1 mg/L)	Strictly Prohibited from drain disposal; will precipitate and clog plumbing/traps.
Flash Point	159°C	Low flammability risk, but combustible. Classify as Organic Waste.
Boiling Point	~346°C	Non-volatile; minimal inhalation risk during waste transfer.

Pre-Disposal Assessment & Segregation

Before disposal, you must characterize the waste stream. This chemical is not typically P-listed or U-listed by the EPA, but it is treated as a Non-Halogenated Organic for incineration purposes.

Decision Logic: Waste Stream Selection

Use the following logic to determine the correct waste container.

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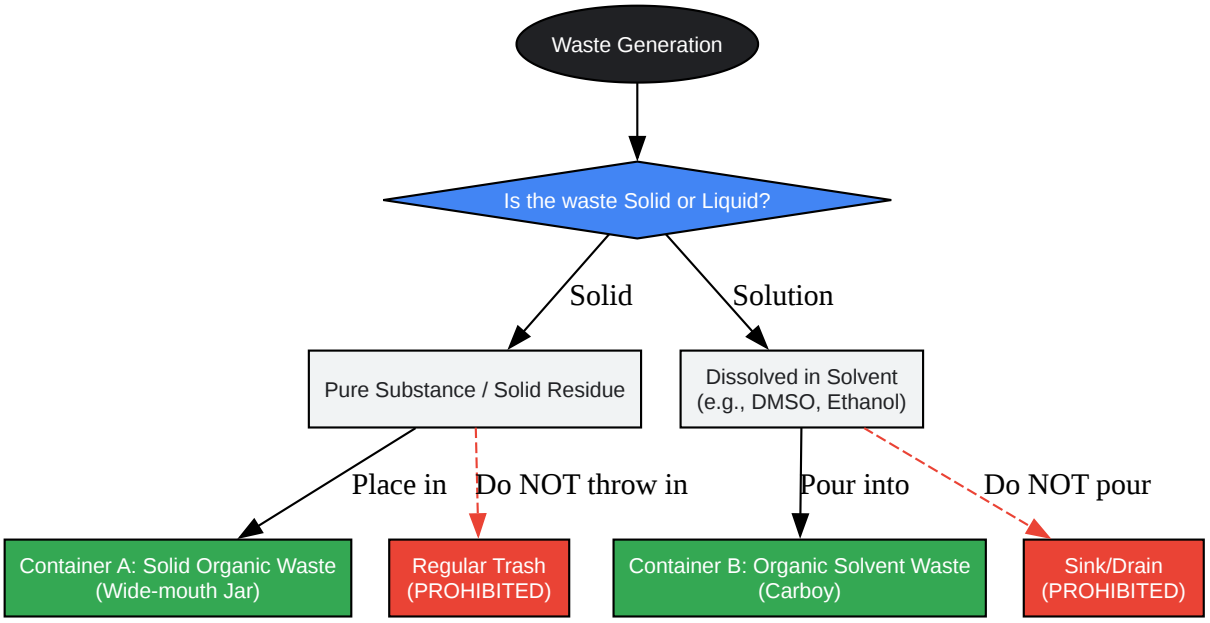

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Figure 1: Waste segregation logic for **2,2-Diphenylethyl acetate**. Ensure solids are never mixed into liquid carboys to prevent clogging of waste pumps at the treatment facility.

Step-by-Step Disposal Protocol

A. Solid Waste (Pure Substance)

Scenario: Disposing of expired stock, recrystallization mother liquor residue, or contaminated weighing boats.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar with a screw-top lid. Do not use narrow-neck bottles for solids.
- Transfer:
  - Wear nitrile gloves and safety glasses.[1][2]
  - Transfer the solid using a spatula or powder funnel.

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- Do not generate dust; although low toxicity, inhalation of organic dusts should be avoided.

- Labeling:
  - Apply a hazardous waste label.[3]
  - Chemical Name: Write "**2,2-Diphenylethyl acetate**".
  - Hazard Checkbox: Check "Toxic" (precautionary) and "Irritant" if applicable based on SDS.
  - Composition: 100%.
- Storage: Cap tightly. Store in the Solid Waste satellite accumulation area until pickup.

B. Liquid Waste (Solutions)

Scenario: Chemical dissolved in methanol, ethyl acetate, or DMSO for analysis.

- Compatibility Check: Ensure the solvent stream is compatible (e.g., do not mix with oxidizers like nitric acid).
- Container: Use the standard Organic Solvent Waste Carboy (typically 5L or 20L HDPE).
- Transfer: Pour the solution into the carboy using a funnel.
- Logging: Record the volume and concentration on the waste log sheet attached to the carboy.
  - Note: The **2,2-Diphenylethyl acetate** will likely be a minor component (<5%); the primary hazard is the solvent.

Spill Response & Cleanup

Because **2,2-Diphenylethyl acetate** is a solid, spills are easier to contain than liquid esters.

Protocol:

- Isolate: Mark the area.

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- PPE: Nitrile gloves, lab coat, safety glasses.[4][1][2]
- Containment:
  - Dry Spill: Gently sweep up the powder using a brush and dustpan. Avoid creating airborne dust. Place collected material into the Solid Waste container.
  - Wet Spill (if dissolved): Absorb with vermiculite or polypropylene pads. Place soaked absorbents into a heavy-duty plastic bag, seal, and label as Solid Hazardous Waste (debris).
- Decontamination: Wipe the surface with ethanol or acetone to solubilize any remaining residue, then wash with soap and water. Dispose of the solvent wipe in the solid waste bin.

Regulatory & Compliance Data

Ensure your disposal documentation aligns with these identifiers.

Regulatory Body	Classification	Code/Note
RCRA (USA)	Non-Hazardous*	Not P-listed or U-listed. Dispose via Incineration.
EPA Waste ID	General Organic	Use generic "Organic Waste" profile if specific ID unavailable.
DOT (Transport)	Not Regulated	Not a Class 3 Flammable Liquid (Solid).
TSCA	Listed	Active inventory status.

*Note: While often classified as "Non-Hazardous" for transport, laboratory best practice dictates treating all organic research chemicals as hazardous waste to ensure complete thermal destruction.

Disposal Workflow Diagram

This workflow describes the lifecycle of the chemical from the bench to final destruction.

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Figure 2: Cradle-to-grave disposal pathway. Incineration is the industry standard for organic esters to ensure complete oxidation to CO

and H

O.

References

- U.S. Environmental Protection Agency (EPA).Chemical Data Access Tool (CDAT): **2,2-Diphenylethyl acetate** (CAS 24295-35-0).[5] [Link]
- PubChem.Compound Summary: **2,2-Diphenylethyl acetate**.[5][6] National Library of Medicine. [Link]

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